

Essential Safety and Logistical Information for Handling 3-Phenyloxetan-2-one

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Compound of Interest

Compound Name: 3-Phenyloxetan-2-one

Cat. No.: B8711321

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-Phenyloxetan-2-one** (CAS No. 27150-91-0) is not readily available in public databases. Therefore, the following guidance is based on general principles of laboratory safety for handling novel or not fully characterized research chemicals. It is crucial to treat this compound as potentially hazardous until its toxicological properties have been thoroughly investigated.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-Phenyloxetan-2-one**. The information is intended to supplement, not replace, institutional safety protocols and the judgment of a trained chemical hygiene officer.

Personal Protective Equipment (PPE)

When handling **3-Phenyloxetan-2-one**, a comprehensive approach to personal protection is mandatory to minimize exposure.^{[1][2]} The minimum required PPE includes:

- **Eye and Face Protection:** Chemical splash goggles that meet ANSI Z87.1 standards are required.^{[3][4]} A face shield should be worn over safety goggles when there is a significant risk of splashes, such as during bulk transfers or reactions under pressure.^{[3][4]}
- **Hand Protection:** Chemically resistant gloves are essential.^[5] Disposable nitrile gloves are a suitable minimum for incidental contact but should be changed immediately upon contamination.^[3] For prolonged handling or direct contact, consider wearing double gloves or a more robust glove material after consulting a glove manufacturer's compatibility chart.^[3]

- **Body Protection:** A flame-resistant laboratory coat should be worn and kept buttoned to protect against splashes and spills.[4] Long pants and closed-toe shoes are mandatory in the laboratory at all times.[1]
- **Respiratory Protection:** All work with **3-Phenyloxetan-2-one** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[2][6] If procedures with a high potential for aerosol generation are unavoidable, a risk assessment should be performed to determine if a respirator is necessary.[2]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for ensuring laboratory safety and environmental compliance.

Operational Plan: Step-by-Step Handling Procedure

- **Preparation:** Before handling, review all available information on **3-Phenyloxetan-2-one** and similar compounds. Ensure that a chemical spill kit is readily accessible.[7]
- **Work Area:** Conduct all manipulations of **3-Phenyloxetan-2-one** within a properly functioning chemical fume hood.[6] The work surface should be clean and uncluttered.
- **Weighing and Transfer:** When weighing the solid compound, use a disposable weigh boat. Use appropriate tools like spatulas to avoid direct contact.
- **In Solution:** When preparing solutions, add the solid to the solvent slowly to avoid splashing. Ensure the container is appropriately labeled with the chemical name, concentration, and any known hazards.
- **Post-Handling:** After handling, decontaminate the work area with an appropriate solvent and cleaning agent. Wash hands thoroughly with soap and water, even after removing gloves.[6]

Disposal Plan

As the specific hazards of **3-Phenyloxetan-2-one** are not well-defined, it should be disposed of as hazardous chemical waste.

- **Waste Collection:** Collect all solid waste contaminated with **3-Phenyloxetan-2-one** (e.g., weigh boats, gloves, paper towels) in a designated, labeled, and sealed waste container.[\[8\]](#)
- **Liquid Waste:** Collect any solutions containing **3-Phenyloxetan-2-one** in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- **Empty Containers:** "RCRA empty" containers that held **3-Phenyloxetan-2-one** should be managed according to institutional guidelines. This may involve triple rinsing with a suitable solvent, with the rinsate collected as hazardous waste.[\[9\]](#)
- **Disposal Request:** Follow your institution's procedures for the pickup and disposal of chemical waste. Ensure the waste container is properly labeled with the full chemical name and any known hazard information.[\[9\]](#)

Data Presentation

The following table summarizes the available physical and chemical properties for **3-Phenyloxetan-2-one**.

Property	Value	Source
Molecular Formula	C ₉ H ₈ O ₂	PubChem
Molecular Weight	148.16 g/mol	PubChem
CAS Number	27150-91-0	PubChem

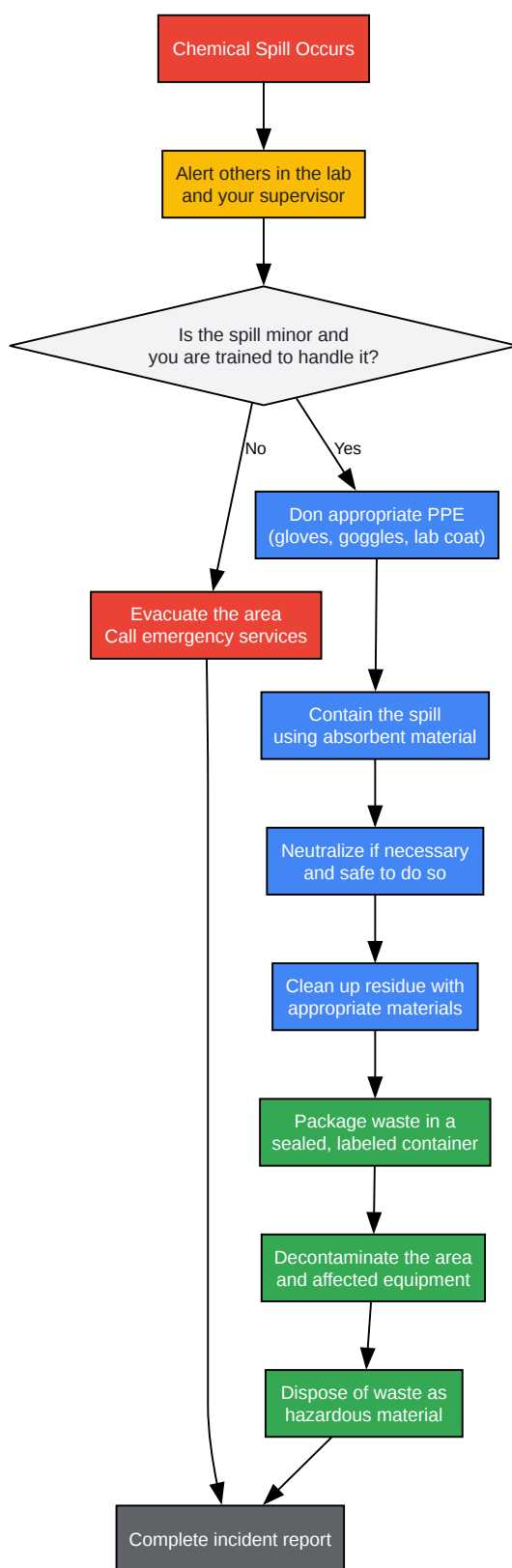
Note: Experimental data on properties such as melting point, boiling point, and solubility are not readily available in the searched resources.

Experimental Protocols

Detailed experimental protocols involving **3-Phenyloxetan-2-one** are not available in the general safety literature. Researchers should develop their own standard operating procedures (SOPs) that incorporate the safety and handling guidelines outlined in this document.

Mandatory Visualization

The following diagram illustrates a general workflow for responding to a chemical spill in a laboratory setting.



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Caption: General workflow for responding to a laboratory chemical spill.

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